

1-Ethoxy-2-(2-methoxyethoxy)ethane physical properties

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Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

Cat. No.: B092314

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An In-depth Technical Guide to the Physical Properties of 1-Ethoxy-2-(2-methoxyethoxy)ethane

This technical guide provides a comprehensive overview of the core physical properties of **1-Ethoxy-2-(2-methoxyethoxy)ethane**, also known as diethylene glycol ethyl methyl ether. The information is intended for researchers, scientists, and professionals in drug development and various industrial applications where this compound is utilized as a solvent or intermediate.

Chemical Identity

- IUPAC Name: **1-Ethoxy-2-(2-methoxyethoxy)ethane**
- Synonyms: Diethylene Glycol Ethyl Methyl Ether, 2,5,8-Trioxadecane, 1-(2-ethoxyethoxy)-2-methoxyethane[1][2]
- CAS Number: 1002-67-1[1][3][4]
- Molecular Formula: C₇H₁₆O₃[1][2][3][4]
- Molecular Weight: 148.20 g/mol [1][3]

Physical Properties

The physical characteristics of **1-Ethoxy-2-(2-methoxyethoxy)ethane** are summarized in the table below. The data has been compiled from various sources, and ranges are provided where discrepancies exist.

Property	Value	Units	Conditions
Appearance	Colorless, transparent liquid	-	Ambient
Melting Point	-72 to <-80	°C	1028 hPa
Boiling Point	167.9 to 179	°C	760 mmHg / 1028 hPa
Density	0.908 to 0.922	g/cm ³	20 °C
Refractive Index	1.4080 to 1.4120	-	20 °C
Flash Point	53.8 to 69	°C	1018 hPa
Water Solubility	1000	g/L	20 °C
Vapor Pressure	0.86	mmHg	20 °C
LogP (Octanol/Water Partition Coefficient)	0.68590	-	Calculated
Hydrogen Bond Acceptor Count	3	-	Calculated
Hydrogen Bond Donor Count	0	-	Calculated
Rotatable Bond Count	7	-	Calculated

Experimental Protocols for Physical Property Determination

While specific experimental reports for **1-Ethoxy-2-(2-methoxyethoxy)ethane** are not readily available in the public domain, the following are detailed, standardized methodologies typically employed for determining the key physical properties of liquid chemicals like this one.

3.1. Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Apparatus: A distillation flask, a condenser, a heating mantle, a calibrated thermometer, and boiling chips.
- Procedure:
 - The liquid is placed in the distillation flask with boiling chips to ensure smooth boiling.
 - The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the flask leading to the condenser.
 - The liquid is heated, and the temperature is recorded when the vapor and liquid are in equilibrium, and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.
 - If necessary, a pressure correction to standard pressure (760 mmHg) is applied using the Sydney-Young equation.

3.2. Melting Point Determination (OECD Guideline 102)

For substances that are solid at room temperature, the melting point is determined. For liquids like **1-Ethoxy-2-(2-methoxyethoxy)ethane**, the freezing point or pour point is more relevant. The reported value of -72 °C likely refers to the freezing point.

- Apparatus: A cooling bath (e.g., dry ice/acetone), a sample tube, a calibrated thermometer or thermocouple, and a stirring device.
- Procedure:
 - The liquid sample is placed in a tube and slowly cooled in the cooling bath with gentle stirring.
 - The temperature is monitored continuously.

- The freezing point is the temperature at which the first crystals appear and remain, or the temperature at which the temperature remains constant during solidification.

3.3. Density Measurement (OECD Guideline 109)

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a glass flask with a precise volume), a balance with a precision of 0.1 mg, and a constant temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid and placed in the constant temperature bath until it reaches thermal equilibrium (e.g., at 20 °C).
 - The pycnometer is removed, carefully dried, and weighed again to determine the mass of the liquid.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

3.4. Refractive Index Measurement (OECD Guideline 107)

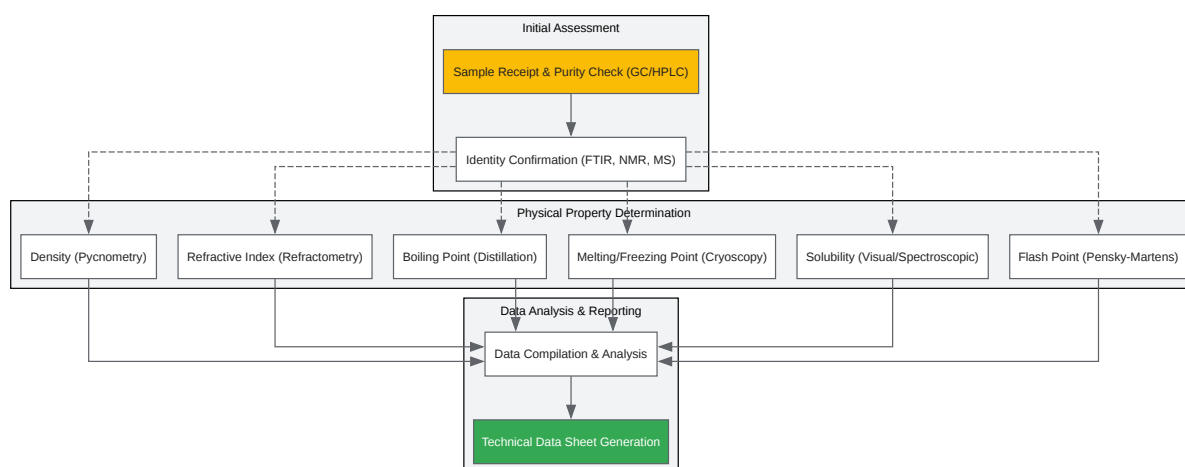
The refractive index is a dimensionless number that describes how fast light propagates through the material.

- Apparatus: A calibrated refractometer (e.g., an Abbé refractometer) with a light source and a constant temperature bath.
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the sample is allowed to reach the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.

- The light source is switched on, and the telescope is adjusted until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical and chemical characterization of a liquid substance like **1-Ethoxy-2-(2-methoxyethoxy)ethane**.



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Caption: Workflow for Physical Property Characterization.

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